

Application Notes and Protocols: Preparation of Disperse Violet 33 Stock Solutions

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Compound of Interest

Compound Name: *Disperse Violet 33*

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Introduction

Disperse Violet 33 is a monoazo disperse dye, recognized for its applications in the textile industry for dyeing polyester fibers. In the realm of scientific research, its hydrophobic nature and fluorescent properties make it a candidate for specialized applications, including the staining of lipid-rich structures and potentially as a fluorescent probe in various biological assays. The preparation of accurate and stable stock solutions is a critical first step for ensuring reproducibility and reliability in experimental outcomes. This document provides a detailed protocol for the preparation, handling, and storage of **Disperse Violet 33** stock solutions tailored for a research laboratory environment.

Chemical Properties and Data

A comprehensive understanding of the physicochemical properties of **Disperse Violet 33** is essential for its proper handling and use. Key data are summarized in the table below.

Property	Value	Reference
Chemical Name	2-[--INVALID-LINK-- amino]ethyl acetate	
C.I. Name	Disperse Violet 33	
CAS Number	12236-25-8 / 66882-16-4	
Molecular Formula	C ₂₂ H ₂₃ N ₅ O ₆	
Molecular Weight	453.45 g/mol	
Appearance	Sauce red to violet powder/grain	[1]
Solubility		
In water	Insoluble	
In acetone	Soluble	
In ethanol	Slightly Soluble	
In Dimethyl Sulfoxide (DMSO)	Soluble	
Optimal pH Range (for dyeing)	5 - 7	[2][3]

Experimental Protocols

Safety Precautions

Before handling **Disperse Violet 33**, it is crucial to review the following safety guidelines. A full Safety Data Sheet (SDS) from the supplier should be consulted.

- Personal Protective Equipment (PPE): Always wear standard laboratory attire, including a lab coat, nitrile gloves, and safety glasses with side shields.
- Handling: Handle the powdered dye in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust particles.[4] Avoid contact with skin and eyes.[4] After handling, wash hands thoroughly.

- Disposal: Dispose of **Disperse Violet 33** waste and contaminated materials in accordance with local, state, and federal regulations. Do not discard down the drain.

Preparation of a 10 mM Stock Solution in DMSO

This protocol outlines the preparation of a 10 mM stock solution of **Disperse Violet 33** in dimethyl sulfoxide (DMSO), a common solvent for preparing stock solutions of hydrophobic compounds for biological research.

Materials:

- **Disperse Violet 33** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and sterile, filtered pipette tips

Procedure:

- Calculate the required mass of **Disperse Violet 33**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = $10 \text{ mmol/L} \times 0.001 \text{ L} \times 453.45 \text{ g/mol} = 4.53 \text{ mg}$
- Weighing the dye:
 - In a chemical fume hood, carefully weigh out 4.53 mg of **Disperse Violet 33** powder using an analytical balance. To minimize static and handling of small powder quantities, it is advisable to weigh a larger amount (e.g., 10 mg) and dissolve it in a proportionally larger volume of DMSO.

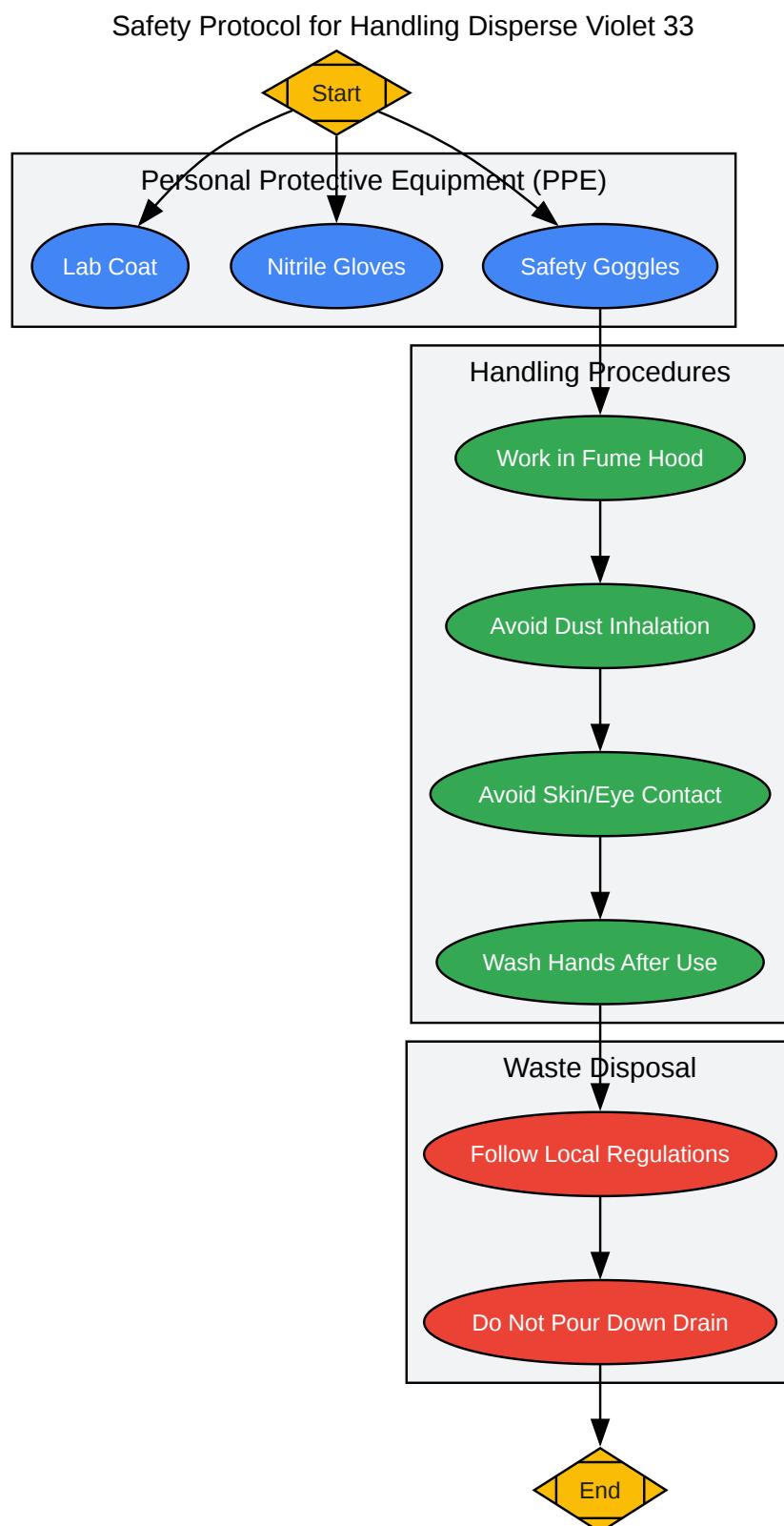
- Dissolution:
 - Transfer the weighed **Disperse Violet 33** powder into an appropriate container (e.g., a 2 mL microcentrifuge tube or a small amber glass vial).
 - Add the calculated volume of DMSO (e.g., 1 mL for 4.53 mg).
 - Cap the container tightly and vortex thoroughly for at least 2 minutes to ensure complete dissolution.^[5] Gentle warming in a 37°C water bath may aid dissolution if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[5]
 - Store the aliquots at -20°C, protected from light. When stored properly, the stock solution should be stable for several months.

Diagrams



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Caption: Workflow for preparing **Disperse Violet 33** stock and working solutions.



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Caption: Key safety considerations for handling **Disperse Violet 33** powder.

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